An In-depth Technical Guide to the Natural Isotopes of Gadolinium

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Compound of Interest

Compound Name:	*Gadolinium*
CAS No.:	*7440-54-2*
Cat. No.:	*B1216402*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural isotopes of **gadolinium**, their relative abundances, and the methodologies used for their determination. The information contained herein is intended to support researchers, scientists, and professionals in the field of drug development who require precise isotopic data for applications ranging from neutron capture therapy to magnetic resonance imaging (MRI) contrast agent development.

Data Presentation: Natural Isotopes of **Gadolinium**

Gadolinium (Gd), a lanthanide series element with atomic number 64, is composed of six stable isotopes and one long-lived radioisotope.[1][2] The most abundant of these is **Gadolinium**-158.[1][3] The precise isotopic composition is critical for applications in nuclear medicine and as a burnable poison in nuclear reactors. The table below summarizes the key characteristics of the naturally occurring isotopes of **gadolinium**.

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Isotope	Mass Number (A)	Atomic Mass (Da)	Natural Abundance (%)	Nuclear Spin (I)
^{152}Gd	152	151.919786	0.20	0
^{154}Gd	154	153.920861	2.18	0
^{155}Gd	155	154.922618	14.80	3/2
^{156}Gd	156	155.922118	20.47	0
^{157}Gd	157	156.923956	15.65	3/2
^{158}Gd	158	157.924019	24.84	0
^{160}Gd	160	159.927049	21.86	0

Data sourced from multiple consistent databases.[1][4][5]

Of particular note are the isotopes ^{155}Gd and ^{157}Gd, which possess exceptionally high thermal neutron capture cross-sections, making them highly effective in neutron shielding and capture applications.[4]

Experimental Protocols: Isotopic Abundance Determination

The determination of the relative abundance of isotopes is primarily accomplished through mass spectrometry.[1][6][7] For high-precision measurements, as required for **gadolinium** isotopes, Thermal Ionization Mass Spectrometry (TIMS) is a widely used and highly sensitive technique.[8][9]

Methodology: Thermal Ionization Mass Spectrometry (TIMS)

1. Sample Preparation:

- A purified sample of **gadolinium** is chemically prepared, typically in a nitrate form.

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- A microgram-sized liquid sample is carefully loaded onto a metal filament, commonly made of rhenium.[8][10]

2. Thermal Ionization:

- The sample-loaded filament is placed within the ion source of the mass spectrometer under a high vacuum.
- The filament is heated, causing the solvent to evaporate.
- Further heating of the filament leads to the thermal ionization of the **gadolinium** atoms, where they lose an electron to form singly charged positive ions (Gd^+).[8] In some configurations, a dual-filament setup is used, with one for evaporation and a second, hotter one for ionization.[8]

3. Mass Analysis:

- The generated Gd^+ ions are accelerated by an electric potential and focused into a fine beam.
- This ion beam enters a magnetic sector mass analyzer.
- The magnetic field deflects the ions based on their mass-to-charge ratio (m/z). Lighter isotopes are deflected more than heavier isotopes.[11]

4. Detection:

- The separated ion beams travel to a detector assembly, which often consists of multiple Faraday cups or electron multipliers.
- Each detector measures the intensity of the ion current for a specific isotope.
- The ratio of the measured currents corresponds to the relative abundance of the isotopes in the sample.

5. Data Analysis:

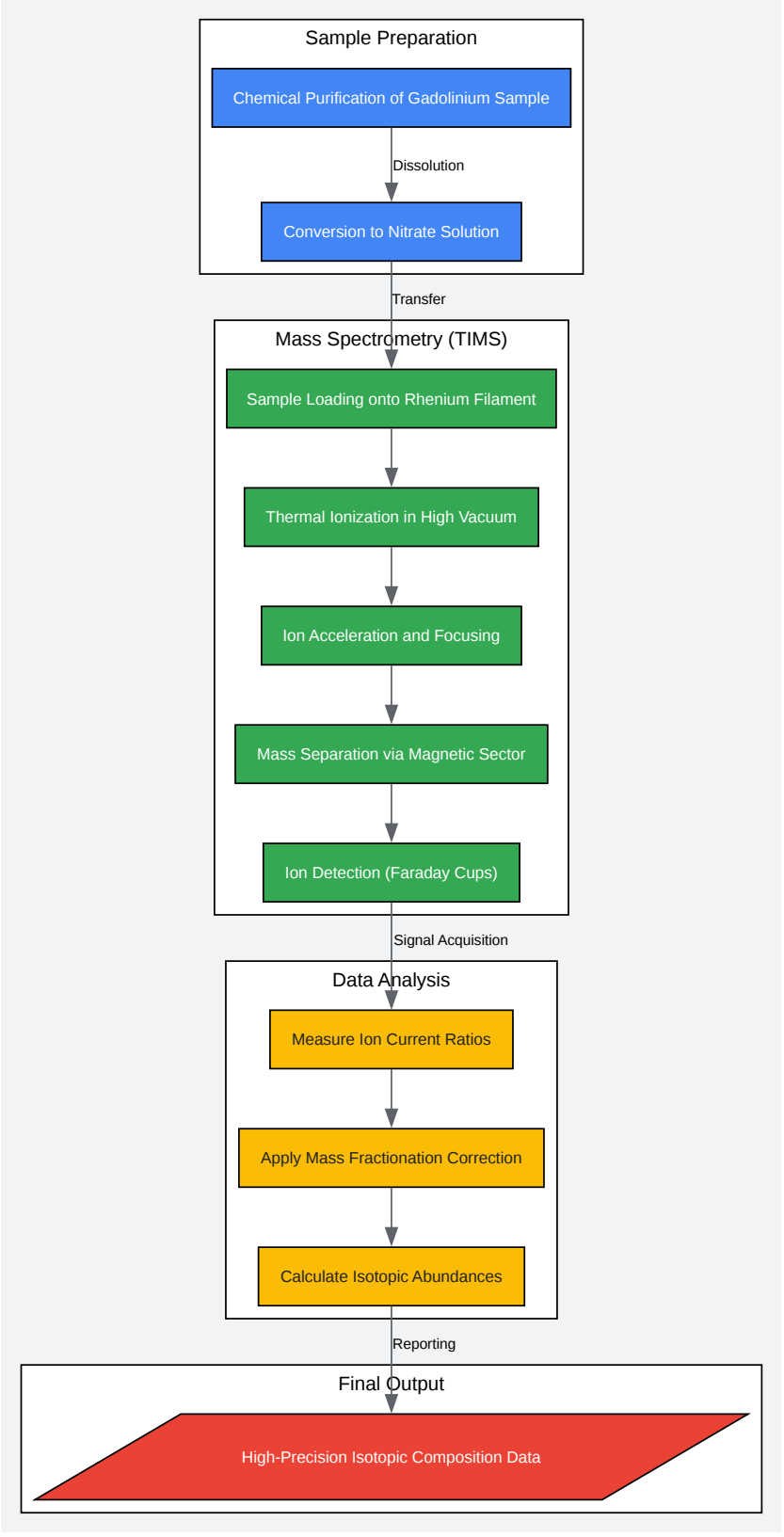
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- The raw detector signals are converted into voltages, which are then used to calculate the precise isotopic ratios.[8]
- Corrections for mass fractionation and other instrumental biases are applied to ensure high accuracy.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the generalized workflow for determining the isotopic abundance of **gadolinium** using Thermal Ionization Mass Spectrometry (TIMS).

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Workflow for **Gadolinium** Isotope Abundance Determination via TIMS.

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